

Application Notes and Protocols: Preparing Gusacitinib Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: Gusacitinib Hydrochloride

Cat. No.: B10860156

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Introduction

Gusacitinib (also known as ASN-002) is a potent, orally active dual inhibitor of the Spleen Tyrosine Kinase (SYK) and the Janus Kinase (JAK) family, which includes JAK1, JAK2, JAK3, and TYK2.[1][2][3][4] By targeting these critical nodes in cytokine signaling pathways, Gusacitinib effectively modulates the inflammatory responses implicated in various autoimmune and immunological diseases.[4] Its mechanism of action involves the suppression of key inflammatory pathways, making it a subject of significant interest in research for conditions like chronic hand eczema and atopic dermatitis.[1][5][6]

Proper preparation of a **Gusacitinib Hydrochloride** stock solution is a critical first step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating a concentrated stock solution due to the compound's high solubility in it.[2][7] This document provides a detailed protocol for the preparation, storage, and handling of **Gusacitinib Hydrochloride** stock solutions.

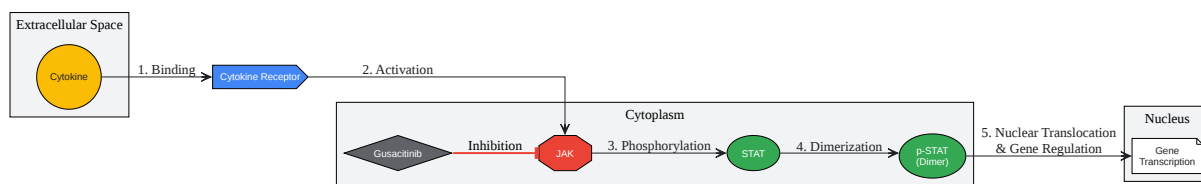
Physicochemical Properties and Data

A summary of **Gusacitinib Hydrochloride**'s relevant properties is presented below. This data is essential for accurate calculations and solution preparation.

Property	Value
Synonyms	ASN-002 Hydrochloride
Molecular Formula	$C_{24}H_{28}N_8O_2 \cdot HCl$
Molecular Weight	496.99 g/mol
CAS Number	2228989-14-6[1]
Appearance	Powder
Solubility in DMSO	≥ 92 mg/mL (199.76 mM)[2]. Note: Solubility can be affected by the purity and water content of the DMSO.[2] Use fresh, anhydrous DMSO.
Storage (Powder)	Store at $-20^{\circ}C$ for up to 3 years.[8]
Storage (Stock Solution)	Aliquot and store at $-20^{\circ}C$ or $-80^{\circ}C$. Avoid repeated freeze-thaw cycles.[8]

Mechanism of Action: Inhibition of the JAK/STAT Pathway

Gusacitinib exerts its therapeutic effect by inhibiting the JAK/STAT signaling pathway, a crucial communication route for numerous cytokines and growth factors involved in inflammation and immunity.[5] Upon cytokine binding to their receptors, associated JAKs are activated, leading to the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. Activated STATs then translocate to the nucleus to regulate gene expression. Gusacitinib blocks the kinase activity of JAKs, thereby preventing STAT phosphorylation and downstream inflammatory gene transcription.



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Caption: Gusacitinib inhibits the JAK/STAT signaling pathway.

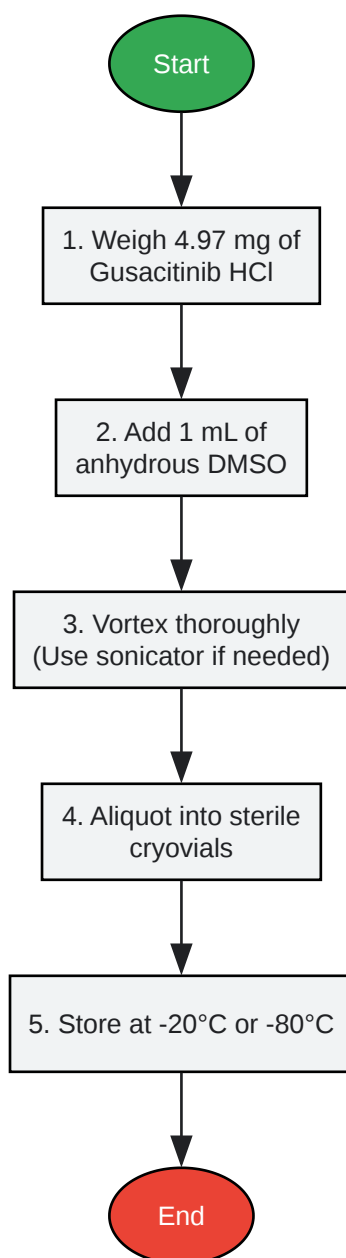
Experimental Protocols

Materials and Equipment

- **Gusacitinib Hydrochloride** powder
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Sonicator water bath

Protocol 1: Preparation of a 10 mM Gusacitinib Hydrochloride Stock Solution

This protocol details the steps to prepare a commonly used 10 mM stock solution.



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Caption: Workflow for preparing Gusacitinib HCl stock solution.

Step-by-Step Procedure:

- Preparation: Before starting, allow the **Gusacitinib Hydrochloride** powder vial to equilibrate to room temperature to prevent condensation. Ensure you are working in a clean environment and using appropriate personal protective equipment (PPE).

- **Weighing:** Carefully weigh 4.97 mg of **Gusacitinib Hydrochloride** powder using a calibrated analytical balance. Transfer the powder to a sterile tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the powder. Using fresh DMSO that has not been exposed to moisture is crucial for optimal solubility.[2]
- **Dissolution:** Cap the tube securely and vortex thoroughly until the powder is completely dissolved. If dissolution is slow or particulates are visible, sonicate the solution in a water bath for 5-10 minutes.[8] Gentle warming (up to 37°C) can also be applied if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile cryovials. The volume of the aliquots should be based on your typical experimental needs.
- **Storage:** Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. When properly stored, the solution should be stable for several months.

Molarity Calculation Quick Reference

To prepare stock solutions of different concentrations, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (496.99 g/mol)} / 1000$$

Desired Concentration	Mass for 1 mL Stock
1 mM	0.50 mg
5 mM	2.48 mg
10 mM	4.97 mg
20 mM	9.94 mg
50 mM	24.85 mg

Protocol 2: Preparing Working Solutions for Cell-Based Assays

When preparing working solutions for cell culture experiments, it is critical to minimize the final DMSO concentration to avoid cellular toxicity. Most cell lines can tolerate a final DMSO concentration of up to 0.1-0.5%.^[8]

- **Intermediate Dilution (Optional but Recommended):** It is often best to perform an intermediate dilution of the concentrated DMSO stock in DMSO before the final dilution into an aqueous buffer or cell culture medium. This helps prevent the compound from precipitating out of the solution.
- **Final Dilution:** Slowly add the DMSO stock solution (or intermediate dilution) to your cell culture medium or buffer while gently mixing. For example, to achieve a 10 μ M final concentration from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μ L of the 10 mM stock to 999 μ L of medium). This results in a final DMSO concentration of 0.1%.
- **Control:** Always include a vehicle control in your experiments, which consists of the cell culture medium with the same final concentration of DMSO used for the compound treatment.

Safety and Handling Precautions

- Handle **Gusacitinib Hydrochloride** in a well-ventilated area.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- DMSO is readily absorbed through the skin and can carry dissolved compounds with it. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

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